

Core Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SAAP Fraction 3

Cat. No.: B12382657

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SAAP Fraction 3 is an anionic antimicrobial peptide originally isolated from ovine pulmonary surfactant.^{[1][2]} Its primary structure consists of a homopolymer of seven aspartic acid residues.

Table 1: Physicochemical Properties of **SAAP Fraction 3**

Property	Value	Source
Amino Acid Sequence	H-DDDDDDDD-OH	^{[1][2]}
Molecular Weight	823.63 g/mol	Calculated
Charge	Anionic	^{[1][2]}
Origin	Ovine Pulmonary Surfactant	^{[1][2]}

Biological Activity

SAAP Fraction 3 exhibits bactericidal activity, particularly against the Gram-negative bacterium *Pasteurella haemolytica*.^{[1][2]} This activity is notably dependent on the presence of zinc ions.^{[1][2]}

Mechanism of Action

The bactericidal effect of **SAAP Fraction 3** is rapid, with killing of *P. haemolytica* observed within 30 minutes of incubation in a zinc-saline solution.^{[1][2]} Ultrastructural analysis of bacteria exposed to the peptide reveals flocculated intracellular constituents, suggesting a mechanism that disrupts the internal cellular environment.^{[1][2]} This mode of action distinguishes it from other classes of antimicrobial peptides like the cationic defensins.^{[1][2]}

Structure-Activity Relationship

The bactericidal potency of aspartate homopolymers, including **SAAP Fraction 3**, has been shown to be inversely proportional to the number of aspartic acid residues.^[1] This suggests that the length of the poly-aspartate chain is a critical determinant of its antimicrobial efficacy.

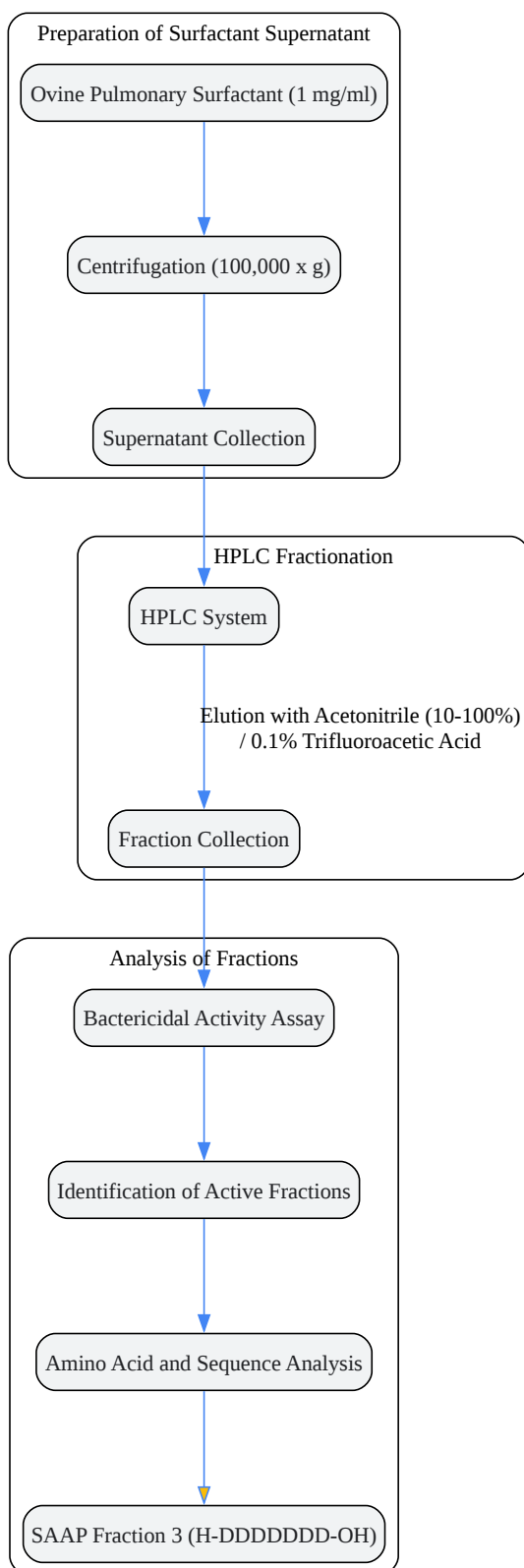
Experimental Protocols

The following sections detail the methodologies employed in the original isolation and characterization of **SAAP Fraction 3** and related peptides as described by Brogden et al. (1996).

Isolation of SAAP Fraction 3

The isolation of **SAAP Fraction 3** from ovine pulmonary surfactant involves a multi-step process combining centrifugation and high-performance liquid chromatography (HPLC).

Experimental Workflow for **SAAP Fraction 3** Isolation



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*Workflow for the isolation and identification of **SAAP Fraction 3**.*

Bactericidal Activity Assay

- Preparation of Peptide Solutions: Peptides were dissolved in a 0.14 M NaCl solution containing 10 μ M ZnCl₂ (zinc saline solution).
- Bacterial Culture: *P. haemolytica* was cultured to the appropriate density.
- Incubation: The bacterial culture was incubated with the peptide solutions.
- Assessment of Viability: The number of viable bacteria was determined over time to assess the rate and extent of killing.
- Determination of MBC₅₀: The Minimal Bactericidal Concentration required to kill 50% of the bacteria was determined for various peptides.

Quantitative Data

The original study by Brogden et al. (1996) identified several bactericidal fractions containing aspartate-rich peptides.

Table 2: Bactericidal Peptides Identified in Ovine Pulmonary Surfactant

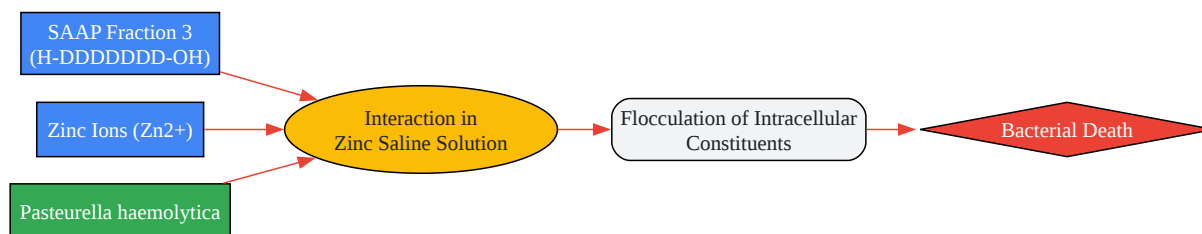
Fraction Number	Amino Acid Sequence
2	H-GDDDDDD-OH
3	H-DDDDDDD-OH
6	H-GADDDDD-OH

Source: Brogden et al. (1996)[\[1\]](#)[\[2\]](#)

Signaling Pathways and Logical Relationships

The known mechanism of **SAAP Fraction 3** is direct bactericidal action, characterized by the disruption of intracellular components, rather than the modulation of specific signaling pathways.

Logical Relationship of **SAAP Fraction 3** Bactericidal Activity



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*Logical flow of the bactericidal action of **SAAP Fraction 3**.*

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References

- 1. Isolation of an ovine pulmonary surfactant-associated anionic peptide bactericidal for *Pasteurella haemolytica* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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